

Technical Guide: Solubility Profile of 3-Amino-2,4,5-trichlorobenzoic Acid

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Compound of Interest

Compound Name: 3-Amino-2,4,5-trichlorobenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the solubility of **3-Amino-2,4,5-trichlorobenzoic acid**, a compound of interest in various research and development sectors. Despite a comprehensive search of available scientific literature and chemical databases, specific quantitative solubility data for **3-Amino-2,4,5-trichlorobenzoic acid** in water or common organic solvents remains unpublished. This guide summarizes the available physicochemical properties and provides a general, yet detailed, experimental protocol for determining the solubility of this compound, which can be adapted by researchers in their own laboratories. A workflow for this experimental protocol is also presented visually using a Graphviz diagram.

Introduction

3-Amino-2,4,5-trichlorobenzoic acid is a chlorinated aromatic carboxylic acid. The solubility of an active pharmaceutical ingredient (API) or a key intermediate is a critical physicochemical property that influences its bioavailability, formulation development, and potential environmental fate. A thorough understanding of a compound's solubility in various media is therefore essential for its successful application in research and drug development.

This document serves as a resource for professionals requiring solubility information on **3-Amino-2,4,5-trichlorobenzoic acid**. In the absence of specific published data, this guide

provides the known properties of the compound and outlines established methodologies for its experimental determination.

Physicochemical Properties of 3-Amino-2,4,5-trichlorobenzoic Acid

Limited data is available for the physicochemical properties of **3-Amino-2,4,5-trichlorobenzoic acid**. The following table summarizes the currently known information.

Property	Value	Source
Molecular Formula	C ₇ H ₄ Cl ₃ NO ₂	CymitQuimica
Molecular Weight	240.47 g/mol	CymitQuimica
Physical Form	Solid	CymitQuimica
Purity	≥95%	CymitQuimica
Water Solubility	No data available	ChemicalBook
Partition Coefficient (n-octanol/water)	No data available	ChemicalBook

Solubility Data of a Structurally Related Compound

For reference, the solubility of a structurally similar compound, 3-Amino-2,5-dichlorobenzoic acid (also known as Chloramben), has been reported. While not directly applicable to **3-Amino-2,4,5-trichlorobenzoic acid**, this information may offer a preliminary estimation.

Compound	Solvent	Temperature	Solubility	Source
3-Amino-2,5-dichlorobenzoic acid	Water	25 °C	700 mg/L	ChemBK[1]

General Experimental Protocol for Solubility Determination

The following section outlines a general experimental protocol for determining the solubility of a solid compound like **3-Amino-2,4,5-trichlorobenzoic acid**. The equilibrium shake-flask method is a widely accepted and robust technique for this purpose.

Principle

An excess amount of the solid compound is added to a known volume of the solvent of interest. The mixture is agitated at a constant temperature until equilibrium is reached, at which point the concentration of the dissolved compound in the supernatant is determined analytically.

Materials and Equipment

- **3-Amino-2,4,5-trichlorobenzoic acid** (solid)
- Solvents of interest (e.g., deionized water, ethanol, methanol, DMSO)
- Analytical balance
- Vials or flasks with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 µm PTFE or PVDF)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer)

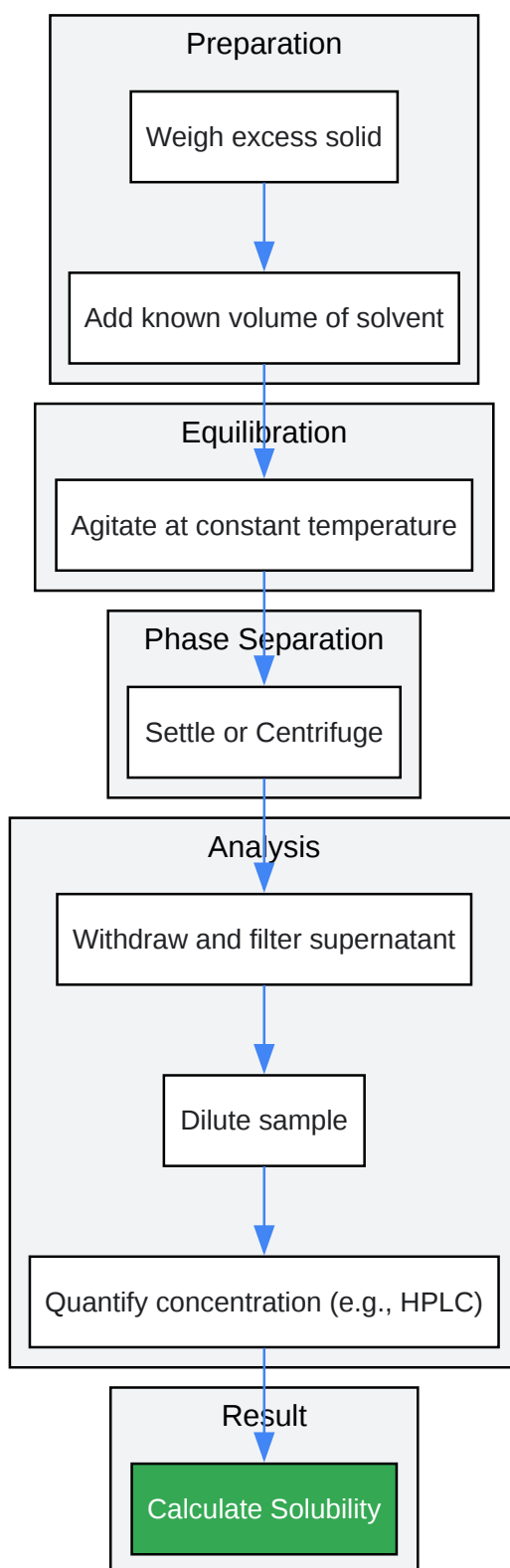
Experimental Procedure

- Preparation: Add an excess amount of **3-Amino-2,4,5-trichlorobenzoic acid** to a series of vials, ensuring that a visible amount of solid remains undissolved.

- **Solvent Addition:** Add a precise volume of the desired solvent to each vial.
- **Equilibration:** Securely cap the vials and place them in a constant temperature shaker. Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary experiments may be needed to determine the optimal equilibration time.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same temperature to allow the excess solid to settle. Alternatively, centrifuge the vials to facilitate phase separation.
- **Sample Withdrawal and Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a clean vial to remove any undissolved solid particles.
- **Dilution:** If necessary, dilute the filtered supernatant with the appropriate solvent to a concentration within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of **3-Amino-2,4,5-trichlorobenzoic acid** in the diluted samples using a validated analytical method (e.g., HPLC-UV).
- **Calculation:** Calculate the solubility of the compound in the chosen solvent, taking into account any dilution factors. The results are typically expressed in units such as mg/mL, g/L, or mol/L.

Visualization of the Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility using the shake-flask method.



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Caption: General workflow for determining the solubility of a solid compound.

Conclusion

While specific quantitative solubility data for **3-Amino-2,4,5-trichlorobenzoic acid** is not currently available in the public domain, this technical guide provides researchers and drug development professionals with the necessary foundational knowledge and a practical experimental framework to determine this crucial parameter. The provided general protocol for the shake-flask method is a reliable starting point for laboratory investigation. Accurate determination of the solubility of **3-Amino-2,4,5-trichlorobenzoic acid** will be invaluable for its future research and development applications.

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References

- 1. chembk.com [chembk.com]
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